

# Reactivity comparison of 4-Hydroxypentanal with 5-hydroxypentanal

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## Compound of Interest

Compound Name: **4-Hydroxypentanal**

Cat. No.: **B3052742**

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A Comparative Guide to the Reactivity of **4-Hydroxypentanal** and **5-Hydroxypentanal**

## Introduction

**4-Hydroxypentanal** and **5-hydroxypentanal** are bifunctional organic molecules, possessing both an aldehyde and a hydroxyl group.<sup>[1][2]</sup> Their structural similarity, differing only in the position of the hydroxyl group, leads to significant differences in their chemical reactivity, particularly in their propensity for intramolecular cyclization. This guide provides a detailed comparison of their reactivity, supported by experimental data and protocols, to aid researchers, scientists, and drug development professionals in understanding and utilizing these compounds.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-hydroxypentanal** and **5-hydroxypentanal** is presented below.

Property	4-Hydroxypentanal	5-Hydroxypentanal
Molecular Formula	C5H10O2 <sup>[2][3][4][5]</sup>	C5H10O2 <sup>[1][6][7][8]</sup>
Molecular Weight	102.13 g/mol <sup>[3][5][8]</sup>	102.13 g/mol <sup>[1][7][8]</sup>
Boiling Point	193.6 °C at 760 mmHg <sup>[3]</sup>	115-122 °C at 15 mmHg <sup>[6]</sup>
Density	0.961 g/cm <sup>3</sup> <sup>[3]</sup>	1.055 g/mL <sup>[6]</sup>
IUPAC Name	4-hydroxypentanal <sup>[5]</sup>	5-hydroxypentanal <sup>[7]</sup>
CAS Number	44601-24-3 <sup>[2][3][4][5][9]</sup>	4221-03-8 <sup>[1][6][7][8][10]</sup>

## Reactivity Comparison

The primary difference in the reactivity of **4-hydroxypentanal** and 5-hydroxypentanal stems from the position of the hydroxyl group relative to the aldehyde, which dictates the thermodynamics of intramolecular hemiacetal formation.

## Intramolecular Cyclization: Hemiacetal Formation

Both compounds exist in equilibrium with their cyclic hemiacetal forms. This intramolecular reaction is a defining characteristic of their chemical behavior.<sup>[2][11]</sup>

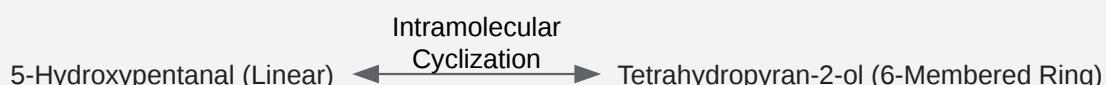
- **4-Hydroxypentanal** undergoes intramolecular cyclization to form a five-membered cyclic hemiacetal (2-methyltetrahydrofuran-2-ol).<sup>[2]</sup>
- 5-Hydroxypentanal cyclizes to form a six-membered cyclic hemiacetal (tetrahydropyran-2-ol).<sup>[11][12]</sup>

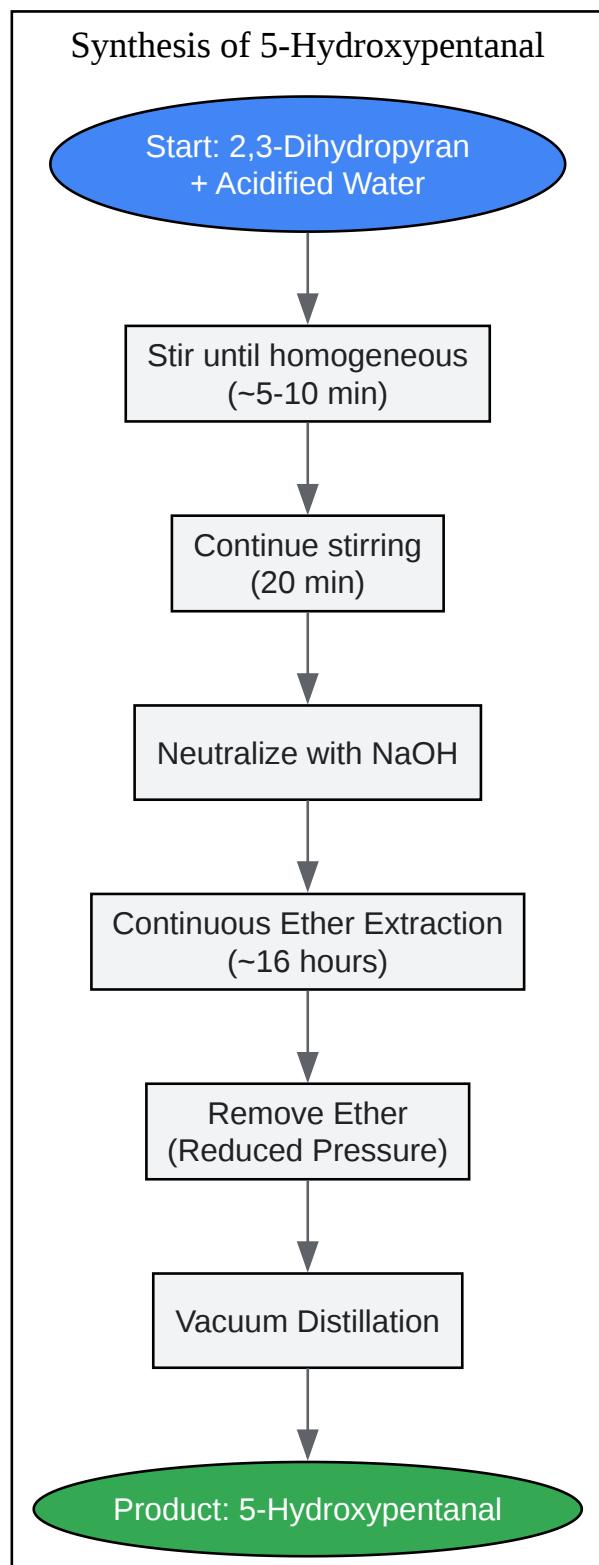
Generally, six-membered rings are thermodynamically more stable than five-membered rings due to lower angle and torsional strain.<sup>[13][14][15]</sup> Consequently, 5-hydroxypentanal exists predominantly in its more stable six-membered cyclic hemiacetal form in solution.<sup>[11][16]</sup> While **4-hydroxypentanal** also forms a cyclic structure, the equilibrium may not favor the cyclic form as strongly as in the case of 5-hydroxypentanal.

## 4-Hydroxypentanal Cyclization



## 5-Hydroxypentanal Cyclization





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